

Physical and chemical properties of Azaperone N-Oxide

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Compound of Interest

Compound Name: Azaperone N-Oxide

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Azaperone N-Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the physical and chemical properties of **Azaperone N-Oxide**, a potential metabolite and derivative of the widely used veterinary tranquilizer, Azaperone. Due to the limited availability of direct experimental data for **Azaperone N-Oxide**, this document compiles known information and provides reasoned estimations based on the properties of the parent compound and general chemical principles of N-oxides. This guide covers physicochemical properties, proposed experimental protocols for synthesis and purification, predicted spectral data, and anticipated biological activities, offering a valuable resource for researchers in pharmacology and drug development.

Introduction

Azaperone is a butyrophenone neuroleptic agent utilized in veterinary medicine for its sedative and anti-aggressive properties, primarily in swine.[1] Its mechanism of action involves the antagonism of dopamine D2 receptors in the central nervous system.[2] The metabolism of tertiary amines like Azaperone can involve N-oxidation, leading to the formation of **Azaperone N-Oxide**. While Azaperone is well-characterized, its N-oxide derivative is less studied. This

guide aims to consolidate the available information on **Azaperone N-Oxide** and provide a predictive framework for its properties and behavior.

Physical and Chemical Properties

A summary of the known and predicted physicochemical properties of **Azaperone N-Oxide** is presented below, with data for Azaperone provided for comparison.

Table 1: Physical and Chemical Properties of **Azaperone N-Oxide** and Azaperone

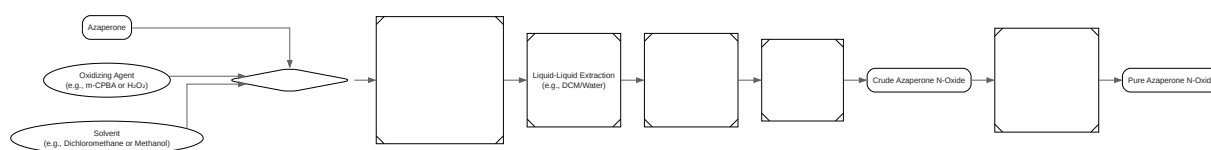
Property	Azaperone N-Oxide	Azaperone
IUPAC Name	1-(4-fluorophenyl)-4-(1-oxido-4-pyridin-2-ylpiperazin-1-ium-1-yl)butan-1-one	1-(4-fluorophenyl)-4-[4-(pyridin-2-yl)piperazin-1-yl]butan-1-one
CAS Number	66065-28-9	1649-18-9
Molecular Formula	C ₁₉ H ₂₂ FN ₃ O ₂	C ₁₉ H ₂₂ FN ₃ O
Molecular Weight	343.40 g/mol [3]	327.40 g/mol
Melting Point	Data not available	92 - 95 °C[4]
Boiling Point	Data not available	Data not available
Solubility	Predicted to have higher water solubility and lower organic solvent solubility than Azaperone.	Very slightly soluble in water (50 mg/L); readily soluble in organic solvents (dichloromethane, acetone, etc.).[4][5]
pKa	Data not available (Predicted to be lower than Azaperone due to the electron-withdrawing N-oxide group).	Data not available

Experimental Protocols

Synthesis of Azaperone N-Oxide

While a specific, detailed protocol for the synthesis of **Azaperone N-Oxide** is not readily available in the literature, a general method for the N-oxidation of tertiary amines can be adapted. A plausible synthetic route involves the direct oxidation of Azaperone.

Proposed Synthesis Workflow:



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Caption: Proposed workflow for the synthesis of **Azaperone N-Oxide**.

Methodology:

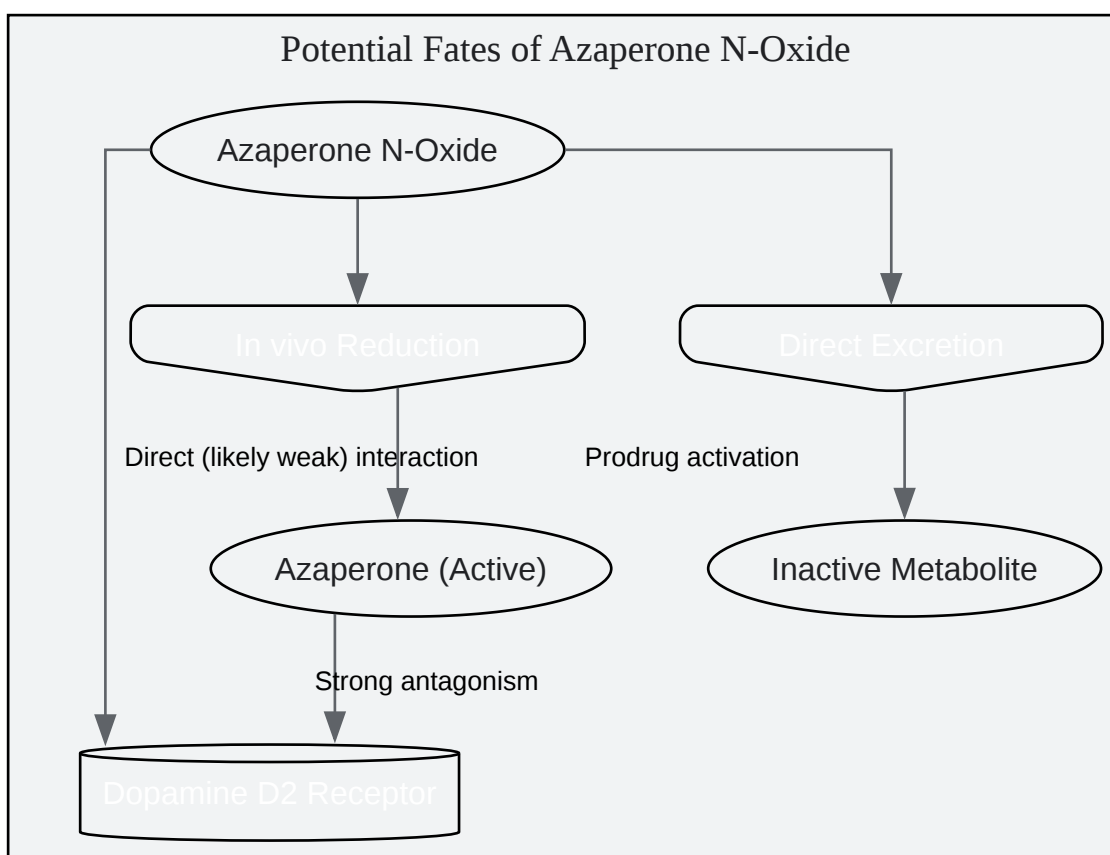
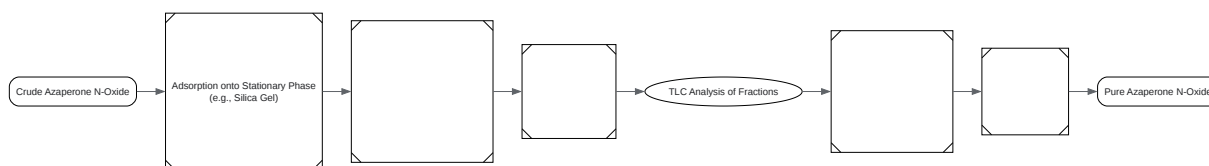
- **Dissolution:** Dissolve Azaperone in a suitable organic solvent such as dichloromethane (DCM) or methanol in a round-bottom flask.
- **Oxidation:** Cool the solution in an ice bath. Add a suitable oxidizing agent, such as meta-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide, portion-wise while stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Upon completion, quench the reaction by adding a reducing agent solution, such as aqueous sodium thiosulfate, to destroy any excess oxidizing agent.
- **Extraction:** Perform a liquid-liquid extraction. If DCM is used, wash the organic layer sequentially with a saturated sodium bicarbonate solution and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Purification of Azaperone N-Oxide

N-oxides are polar compounds and can be purified using column chromatography.

Proposed Purification Workflow:



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